

aPKC-IN-2 not inhibiting aPKC activity

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Compound of Interest

Compound Name: aPKC-IN-2

Cat. No.: B097095

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Technical Support Center: aPKC-IN-2

Welcome to the technical support center for **aPKC-IN-2**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshooting for experiments involving this atypical Protein Kinase C (aPKC) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **aPKC-IN-2** and what is its reported activity?

aPKC-IN-2 is a small molecule inhibitor belonging to the 2-amino-3-carboxy-4-phenylthiophene class of compounds. It has been identified as an inhibitor of atypical Protein Kinase C (aPKC) activity. Published data indicates that **aPKC-IN-2** can effectively block vascular endothelial permeability induced by VEGF and TNF with an EC₅₀ in the low nanomolar range and can interfere with NF-κB-driven gene transcription.^[1]

Q2: Which isoforms of aPKC is **aPKC-IN-2** expected to inhibit?

The available literature suggests that this class of compounds inhibits atypical PKC isoforms.^[2] ^[3] The two primary atypical PKC isoforms are PKCζ (Protein Kinase C zeta) and PKCι/λ (Protein Kinase C iota/lambda).^[4] However, specific IC₅₀ values for **aPKC-IN-2** against each purified isoform are not readily available in the public domain.

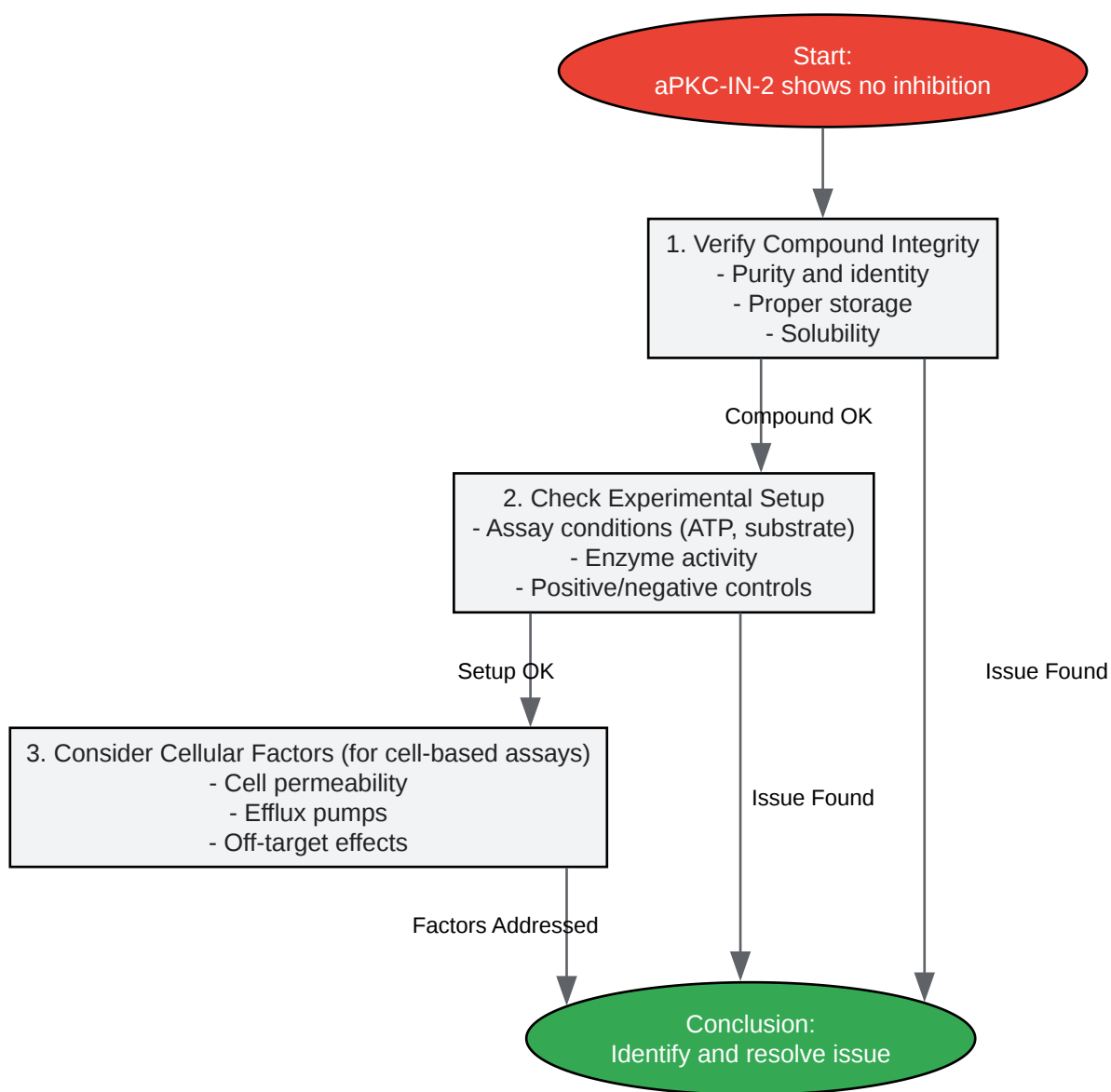
Q3: My **aPKC-IN-2** is not showing any inhibition of aPKC activity in my experiment. What are the possible reasons?

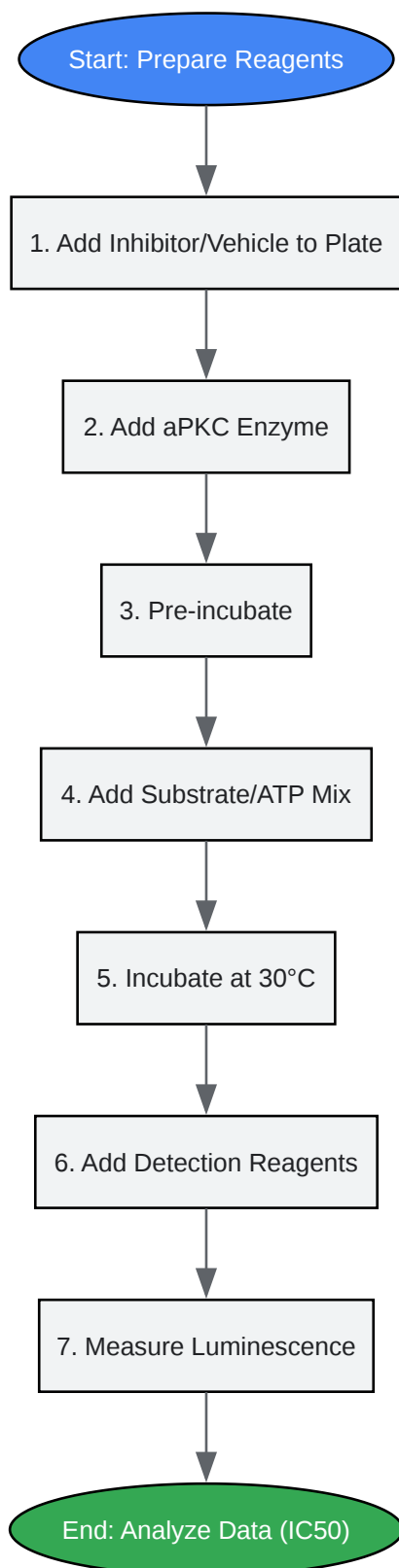
There are several potential reasons for a lack of inhibitory activity. These can be broadly categorized into issues with the compound itself, the experimental setup, or the biological system being used. Please refer to the troubleshooting guide below for a systematic approach to identifying the issue.

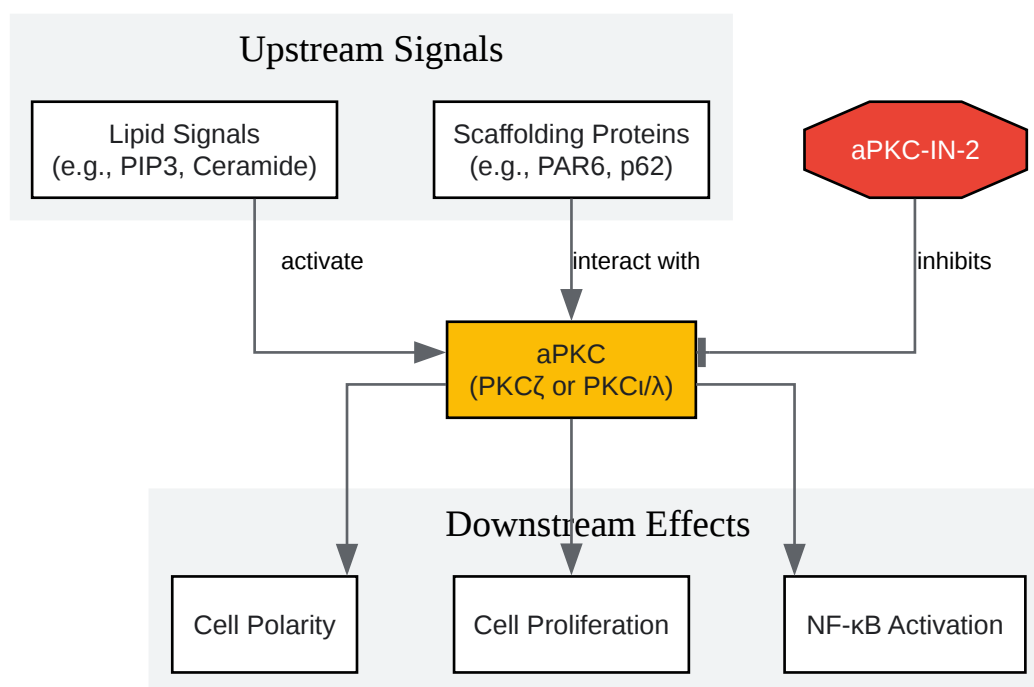
Troubleshooting Guide: aPKC-IN-2 Not Inhibiting aPKC Activity

This guide provides a step-by-step approach to troubleshoot experiments where **aPKC-IN-2** is not exhibiting the expected inhibitory effect on aPKC activity.

Diagram: Troubleshooting Workflow







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